

Synthesis and Characterization of Desloratadine Citric Amide Reference Standard

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Compound of Interest

Compound Name: *Desloratadine Citric Amide*

CAS No.: *1797131-43-1*

Cat. No.: *B583161*

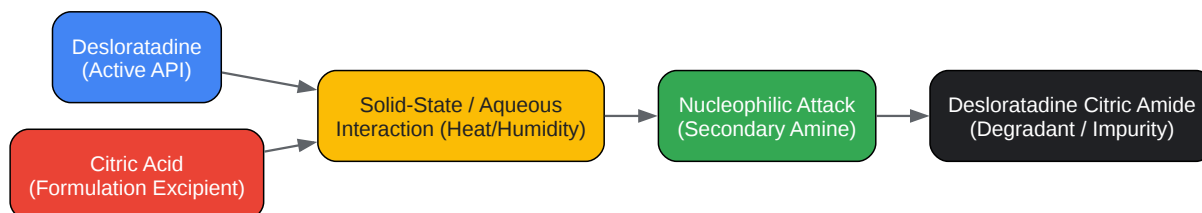
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Application Note & Protocol

Introduction & Scientific Context

Desloratadine is a potent, second-generation, non-sedating H1-receptor antagonist widely prescribed for the management of allergic rhinitis. In both solid oral dosage forms and liquid formulations, organic acids such as citric acid are frequently incorporated as buffers, stabilizers, or taste-masking agents. However, the secondary amine within the piperidine ring of desloratadine is highly nucleophilic. Under environmental stress (e.g., elevated temperature and humidity during shelf-life), this amine readily undergoes drug-excipient interactions [1].

The condensation of desloratadine with citric acid yields **Desloratadine Citric Amide** (CAS: 1797131-43-1), a well-documented degradation impurity [2]. According to ICH Q3A(R2) and Q3B(R2) regulatory guidelines, degradation products exceeding qualification thresholds must be definitively identified, synthesized, and monitored. This application note details a highly regioselective, self-validating synthetic protocol for the preparation of the **Desloratadine Citric Amide** reference standard, ensuring high purity (>98%) for routine quality control and analytical method validation.



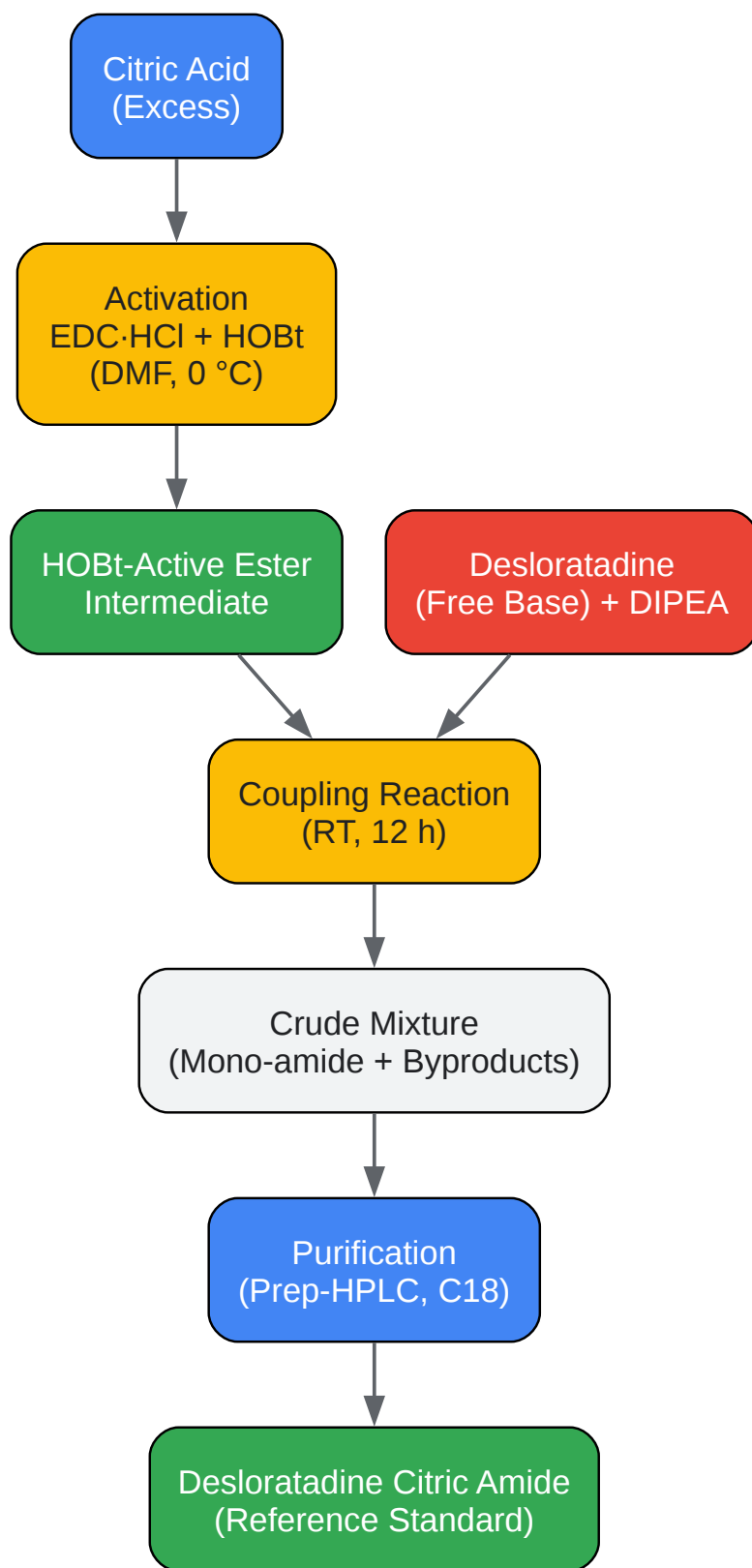
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Fig 1: Mechanism of drug-excipient interaction leading to the amide impurity.

Mechanistic Pathway & Causality

Citric acid possesses three carboxylic acid groups: two equivalent terminal primary carboxyls and one sterically hindered central tertiary carboxyl group. Direct thermal condensation with desloratadine yields an intractable mixture of mono-, di-, and tri-amides. To achieve regioselective mono-amidation exclusively at the terminal carboxyl group, we employ a kinetically controlled carbodiimide coupling strategy using EDC·HCl and HOBt.

- **Causality of Reagent Choice:** EDC·HCl activates the carboxylic acid to form an O-acylisourea intermediate. Because this intermediate is prone to rearrangement into an inactive N-acylurea, HOBt is added to rapidly trap the activated carboxylate, forming a highly reactive but hydrolysis-resistant O-benzotriazole active ester.
- **Regioselectivity:** The steric bulk of the central hydroxyl and carboxyl cluster on citric acid kinetically disfavors activation at the C3 position. By maintaining a stoichiometric excess of citric acid and performing the activation at 0 °C, the terminal carboxyl group (C1/C5) is preferentially activated and subsequently attacked by the secondary amine of desloratadine.



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Fig 2: Synthetic workflow and kinetic activation pathway for **Desloratadine Citric Amide**.

Materials and Reagents

The following stoichiometric ratios are optimized to suppress bis-amide formation while maximizing the yield of the target mono-amide.

Reagent	MW (g/mol)	Equivalents	Function
Desloratadine (Free Base)	310.82	1.0	API / Nucleophile
Citric Acid (Anhydrous)	192.12	3.0	Excipient / Electrophile
EDC·HCl	191.70	1.2	Coupling Agent
HOBt	135.13	1.2	Additive / Activator
DIPEA	129.24	2.5	Base / Acid Scavenger
DMF (Anhydrous)	73.09	N/A	Solvent

Experimental Protocol

Step 1: Regioselective Activation of Citric Acid

- Dissolve anhydrous citric acid (3.0 eq) in anhydrous DMF (10 volumes relative to API weight) under an inert nitrogen atmosphere.
- Cool the reaction mixture to 0 °C using an ice-water bath.
 - Rationale: Low temperature minimizes the formation of the thermodynamically favored internal citric anhydride and prevents over-activation of multiple carboxyl groups.
- Add HOBt (1.2 eq) followed by EDC·HCl (1.2 eq) portion-wise over 15 minutes. Stir the mixture at 0 °C for 30 minutes to ensure complete formation of the HOBt-active ester.

Step 2: Nucleophilic Coupling

- In a separate vial, dissolve Desloratadine free base (1.0 eq) and N,N-Diisopropylethylamine (DIPEA, 2.5 eq) in a minimal amount of anhydrous DMF.
 - Rationale: DIPEA ensures the secondary amine remains unprotonated and highly nucleophilic, counteracting any acidic microenvironments.
- Add the desloratadine solution dropwise to the activated citric acid mixture at 0 °C.
- Allow the reaction to gradually warm to room temperature (20–25 °C) and stir for 12 hours. Monitor the reaction progression via LC-MS.

Step 3: Quenching and Liquid-Liquid Extraction

- Quench the reaction by pouring the mixture into 50 volumes of ice-cold ultra-pure water.
- Adjust the pH of the aqueous mixture to ~4.5 using 1M HCl.
 - Rationale: **Desloratadine citric amide** contains two free carboxylic acid groups. A pH of 4.5 ensures the product is partially protonated, facilitating organic extraction, while keeping unreacted desloratadine (pKa ~9.7) partitioned in the aqueous layer as a water-soluble salt.
- Extract the aqueous phase with Ethyl Acetate (3 x 20 volumes). Combine the organic layers, wash with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure.

Step 4: Preparative HPLC Purification

- Purify the crude residue using reverse-phase preparative HPLC (C18 column, 5 µm, 250 x 21.2 mm).
 - Mobile Phase A: 0.1% Formic acid in Water.
 - Mobile Phase B: Acetonitrile.
 - Gradient: 10% B to 60% B over 30 minutes.
- Pool the pure fractions containing the target mass and lyophilize to obtain **Desloratadine Citric Amide** as a white solid.

Analytical Characterization & Self-Validation

To ensure the synthesized standard is self-validating and fit for regulatory submissions, structural elucidation must confirm the exact site of amidation and the absence of isomeric impurities [3].

Analytical Technique	Expected Result / Specification	Validation Purpose
HRMS (ESI-TOF)	m/z [M+H] ⁺ calculated for C ₂₅ H ₂₆ CIN ₂ O ₆ : 485.1474, found: 485.1470.	Confirms exact molecular weight and elemental composition.
¹ H NMR (500 MHz, DMSO-d ₆)	Citric acid CH ₂ protons appear as an AB quartet around 2.6–2.9 ppm. Piperidine protons shifted downfield.	Confirms covalent linkage and integration ratios (1:1 API to Citrate).
¹³ C NMR (125 MHz, DMSO-d ₆)	Amide carbonyl ~169 ppm; two free carboxylic acid carbonyls ~173 ppm and ~175 ppm.	Validates mono-amidation (only one amide carbonyl carbon is present).
HPLC-UV (254 nm)	> 98.0% peak area purity. Co-elutes exactly with the unknown impurity peak from stressed API.	Confirms utility as a reference standard for routine QC profiling.

References

- "Drug-Excipient Interactions: Case Studies and Overview of Drug Degradation Pathways." Scientific Research Publishing (SCIRP). URL: [\[Link\]](#)
- "Desloratadine-impurities: Drug Reference Standards & Impurity Synthesis." Pharmaffiliates. URL: [\[Link\]](#)
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